

Comparative Guide: Neocarratetraose 4¹-Sulfate Reference Standards

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Compound of Interest

Compound Name:	Neocarratetraose 41-sulfate sodium salt
CAS No.:	108321-78-4
Cat. No.:	B566631

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Executive Summary

Neocarratetraose 4¹-sulfate sodium salt (CAS: 108321-78-4) is a highly specific, partially desulfated tetrasaccharide standard. Unlike the fully sulfated "wild-type" kappa-carrageenan tetrasaccharide (Neocarratetraose-4¹,4³-disulfate), this monosulfated analog carries a single sulfate ester, typically positioned at the non-reducing end galactose unit (depending on the specific enzymatic cleavage used for production).

Primary Application: It serves as a critical retention time marker and substrate specificity probe for researchers characterizing:

- Carrageenan-degrading enzymes: Specifically sulfatases (e.g., from *Pseudoalteromonas* or *Zobellia*) that remove sulfate groups in a processive manner.^[1]
- Structural elucidation: Differentiating between positional isomers of sulfated galactans using HPAEC-PAD or LC-MS/MS.
- Quality Control: Monitoring the extent of desulfation in industrial carrageenan processing.

Technical Specifications & Comparison

The following table contrasts the target standard with its primary alternatives. The key differentiator is the Degree of Sulfation (DS), which drastically alters retention behavior in anion-exchange chromatography.

Table 1: Comparative Specifications of Carrageenan Tetrasaccharide Standards

Feature	Neocarratetraose 4 ¹ -Sulfate (Target)	Neocarratetraose 4 ¹ ,4 ³ -Disulfate (Wild-Type)	Unsulfated Neocarratetraose (Neutral)
CAS Number	108321-78-4	108347-92-8	123259-45-6
Chemical Formula	C ₂₄ H ₃₇ NaO ₂₂ S	C ₂₄ H ₃₆ Na ₂ O ₂₅ S ₂	C ₂₄ H ₃₈ O ₁₉
MW (Free Acid)	~732.6 Da	~812.7 Da	~630.5 Da
Charge Density	Low (Monovalent)	High (Divalent)	Neutral
HPAEC Elution	Mid-eluting (Requires low-medium acetate)	Late-eluting (Requires high acetate)	Void/Early (Elutes in NaOH only)
Primary Use	Sulfatase activity assays; Sequencing intermediate	Standard kappa-carrageenan quantification	End-point degradation marker
Source	Enzymatic partial desulfation or synthesis	Enzymatic hydrolysis of -carrageenan	Total enzymatic/chemical desulfation

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Critical Note on Nomenclature: The "4¹" and "4³" designations typically refer to the position of the sulfate ester on the galactose residues. In "Neocarratetraose" (often defined as AnhydroGal-GalS-AnhydroGal-GalS), the numbering can be ambiguous depending on the vendor. Always verify the Certificate of Analysis (CoA) to confirm if the sulfate is on the non-reducing end (Residue 1) or reducing end.

Experimental Protocols (Self-Validating Systems)

To utilize this standard effectively, we employ High-Performance Anion-Exchange Chromatography with Pulsed Amperometric Detection (HPAEC-PAD). This method relies on the ionization of hydroxyl groups at high pH (pH > 12) and the differential interaction of sulfate groups with the anion-exchange resin.

Protocol A: HPAEC-PAD Separation of Sulfated Oligomers

Objective: Resolve Mono-sulfated (Target) from Di-sulfated (Impurity/Parent) forms.

System Setup:

- Column: Dionex CarboPac PA200 (3 x 250 mm) or PA1 (4 x 250 mm).
- Guard Column: Corresponding Guard (PA200 or PA1).
- Eluent A: 100 mM NaOH (Isocratic background).
- Eluent B: 1 M Sodium Acetate (NaOAc) in 100 mM NaOH (Gradient pusher).
- Flow Rate: 0.5 mL/min (PA200) or 1.0 mL/min (PA1).
- Detection: PAD (Gold electrode, standard carbohydrate waveform).

Gradient Method (Self-Validating):

- Equilibration: 0-10 min: 95% A / 5% B (50 mM NaOAc). Ensures column is ready.
- Injection: 10-25 μ L of standard (10-50 μ M).
- Separation Ramp: 10-40 min: Linear gradient from 50 mM to 400 mM NaOAc.
 - Logic: The Neutral tetrasaccharide elutes first (~2-5 min, in void). The Monosulfate (4¹) elutes in the middle (~15-20 min). The Disulfate (4¹,4³) elutes last (~25-35 min) due to stronger ionic binding.
- Wash: 40-45 min: 100% B (1 M NaOAc). Removes highly sulfated polymers.
- Re-equilibration: 45-60 min: Return to initial conditions.

Validation Criteria:

- The Neocarratetraose 4¹-sulfate peak must resolve with a resolution () > 1.5 from the Disulfate peak.
- If the peaks co-elute, decrease the slope of the NaOAc gradient (e.g., 50-250 mM over 40 min).

Protocol B: Enzymatic Structural Verification

Objective: Confirm the identity of the standard by converting it to a known neutral product.

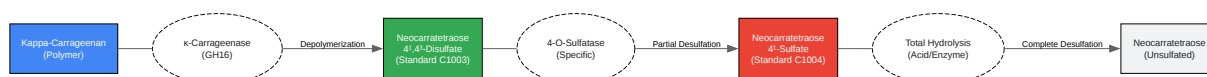
- Substrate Prep: Dissolve 50 μ g Neocarratetraose 4¹-sulfate in 100 μ L buffer (50 mM Tris-HCl, pH 7.5, 100 mM NaCl).
- Enzyme Addition: Add 1 μ L of a specific Glycosulfatase (e.g., from *Pseudoalteromonas carrageenovora* or recombinant equivalent).
- Incubation: 37°C for 2-4 hours.
- Analysis: Inject onto HPAEC-PAD.

- Result: The peak at the Monosulfate position should disappear and shift to the early-eluting Neutral Neocarratetraose position.
- Control: Incubate without enzyme; peak remains stable.

Visualization of Pathways & Workflow

Diagram 1: Enzymatic Degradation & Standard Generation

This diagram illustrates the relationship between the naturally occurring kappa-carrageenan, the Disulfate intermediate, and the specific Monosulfate standard.

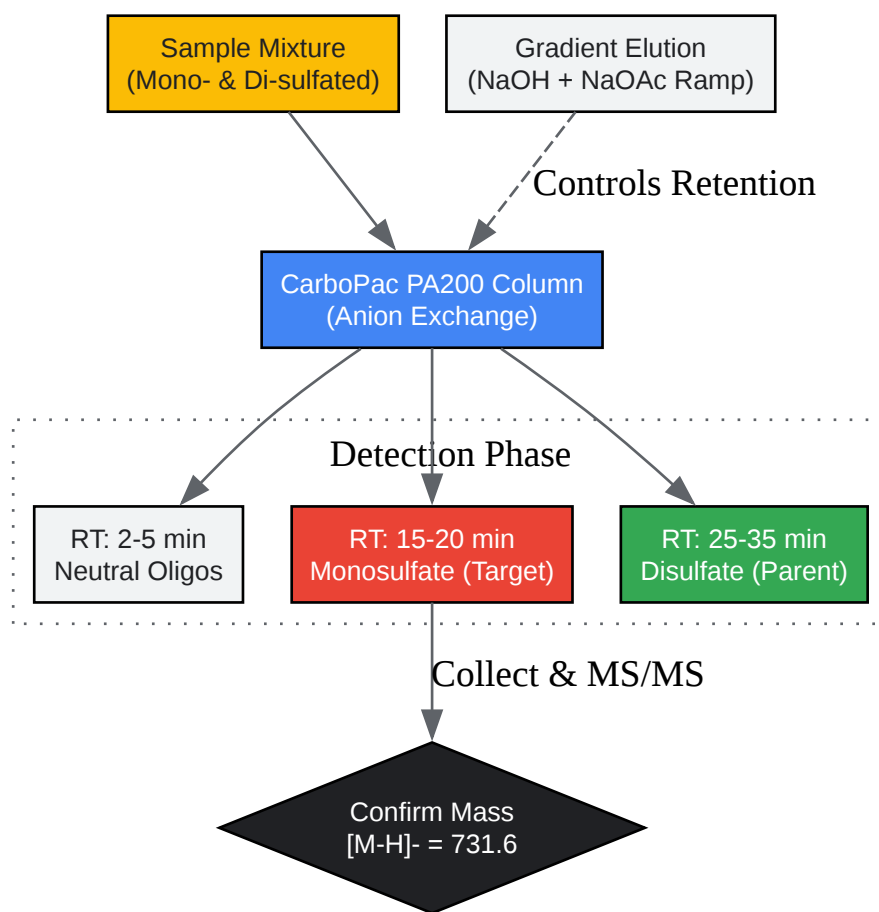


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Caption: Enzymatic cascade showing the derivation of the Monosulfate standard (Red) from the Disulfate parent (Green).

Diagram 2: HPAEC-PAD Analytical Workflow

A logical flow for the separation and identification of sulfated carrageenan oligomers.



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Caption: HPAEC-PAD workflow demonstrating the separation of sulfated species based on charge density.

References

- Dextra Laboratories. Neocarratetraose-4¹, 4³-di-O-sulfate sodium salt (Product C1003) & Neocarratetraose-4¹-O-sulfate (Product C1004).
- MilliporeSigma. Neocarraoctaose and related Carrageenan Standards.
- McLean, M. W., & Williamson, F. B. (1979). Glycosulphatase from *Pseudomonas carrageenovora*: Purification and some properties. *European Journal of Biochemistry*, 101(2), 497-505.

- Matard-Mann, M., et al. (2017). Structural insights into marine carbohydrate degradation by family GH16 κ -carrageenases.[2] *Journal of Biological Chemistry*, 292(48), 19919-19934.
- Thermo Fisher Scientific. Technical Note: Carbohydrate Analysis by HPAEC-PAD.

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Sources

- [1. archium.ateneo.edu](http://archium.ateneo.edu) [archium.ateneo.edu]
- [2. rcsb.org](http://rcsb.org) [rcsb.org]
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